

A Comprehensive Technical Guide to the Safe Handling of N-(4-Bromophenyl)phthalimide

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Compound of Interest

Compound Name: *N-(4-Bromophenyl)phthalimide*

CAS No.: 40101-31-3

Cat. No.: B1266653

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This guide provides an in-depth analysis of the safety and handling protocols for **N-(4-Bromophenyl)phthalimide**, designed for researchers, scientists, and professionals in drug development. The information herein is synthesized from authoritative safety data sheets and established laboratory best practices to ensure a comprehensive understanding of the risks and the implementation of effective control measures.

Understanding the Compound: Physicochemical and Hazard Profile

N-(4-Bromophenyl)phthalimide is a solid, typically appearing as a white to light cream or almost white powder or crystal.^{[1][2]} A precise understanding of its properties is fundamental to anticipating its behavior and handling it safely.

Physicochemical Data Summary

Property	Value	Source(s)
CAS Number	40101-31-3	[1][2][3][4]
Molecular Formula	C ₁₄ H ₈ BrNO ₂	[1][2][5]
Molecular Weight	302.13 g/mol	[1][2]
Appearance	White to Almost white powder to crystal	[1][2]
Melting Point	203.0 to 209.0 °C (397.4 to 408.2 °F)	[1][2]
Storage Temperature	Room Temperature (Recommended in a cool, dark place, <15°C)	[1][2]

GHS Hazard Identification and Classification

N-(4-Bromophenyl)phthalimide is classified under the Globally Harmonized System (GHS) with the following primary hazards. The causality of these hazards lies in the compound's chemical structure and its reactivity with biological tissues upon contact.

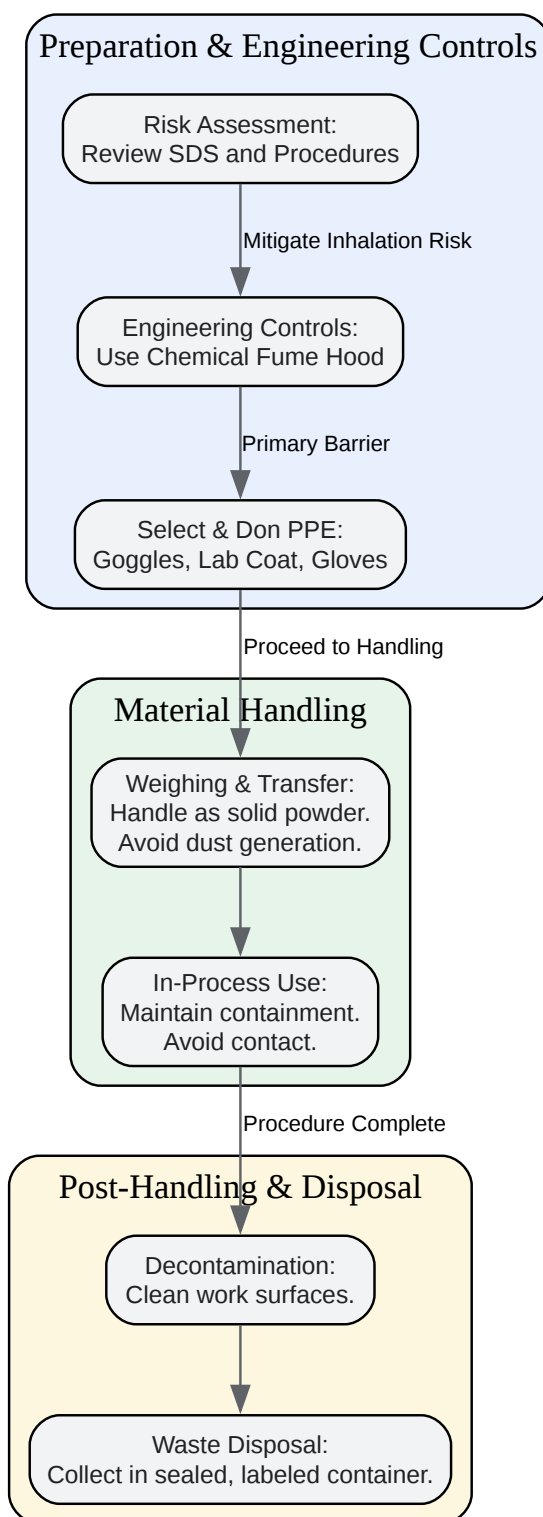
- **Acute Oral Toxicity:** Harmful if swallowed (H302).[1][2][3] Ingestion can lead to systemic toxicity. The molecule's journey through the gastrointestinal tract allows for absorption into the bloodstream, potentially interfering with vital physiological processes.
- **Skin Irritation:** Causes skin irritation (H315).[6][7][8][9] Direct contact with the skin can lead to local inflammation, redness, and discomfort. This is due to the compound's ability to disrupt the lipid barrier of the epidermis.
- **Serious Eye Irritation:** Causes serious eye irritation (H319).[6][7][9][10] The eyes are particularly sensitive. Contact can cause significant irritation, pain, and potential damage to the cornea or conjunctiva. The fine particulate nature of the solid increases the risk of mechanical and chemical irritation.
- **Respiratory Irritation:** May cause respiratory irritation (H335).[6][7][9][10] Inhalation of the dust can irritate the mucous membranes of the respiratory tract, leading to coughing,

sneezing, and inflammation.

It is crucial to note that the chemical, physical, and toxicological properties of this compound may not have been fully investigated.[\[11\]](#) Therefore, it should be handled with the assumption that it may possess other unknown hazards.

The Core of Safety: A Risk-Based Handling Workflow

A proactive approach to safety is paramount. The following workflow is designed as a self-validating system, where each step mitigates the risks identified in the previous section.



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Caption: Proactive Safety Workflow for **N-(4-Bromophenyl)phthalimide**.

Detailed Protocols for Safe Handling

Adherence to detailed protocols is non-negotiable. These steps are designed to be a practical guide for laboratory personnel.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the most critical barrier between the researcher and the chemical.

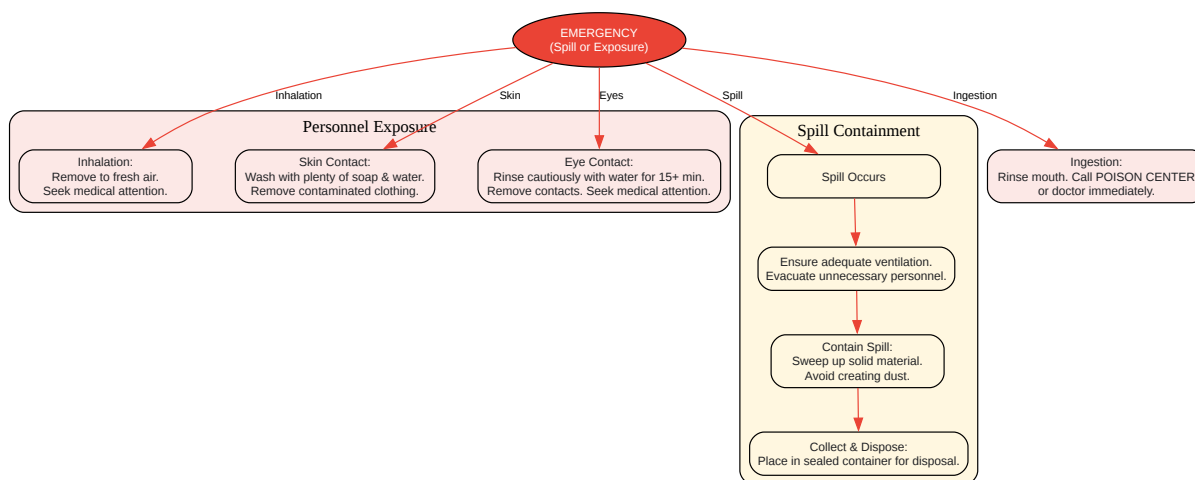
- **Eye and Face Protection:** Always wear chemical safety goggles or a face shield.[\[6\]](#)[\[11\]](#) Standard safety glasses are insufficient as they do not protect against dust inhalation from the sides.
- **Skin Protection:** A standard laboratory coat must be worn and kept buttoned. Wear appropriate protective gloves, such as nitrile rubber, ensuring they are inspected for integrity before use.[\[7\]](#)[\[8\]](#) Handle with gloves and use a proper glove removal technique to avoid skin contact.[\[12\]](#)[\[13\]](#) Contaminated clothing should be removed and washed before reuse.[\[6\]](#)[\[14\]](#)
- **Respiratory Protection:** Use only in a well-ventilated area, preferably within a chemical fume hood to minimize dust inhalation.[\[6\]](#)[\[7\]](#)[\[10\]](#)[\[14\]](#) If exposure limits are exceeded or ventilation is inadequate, a NIOSH/MSHA approved respirator may be necessary.[\[15\]](#)

Handling and Storage Procedures

- **General Hygiene:** Do not eat, drink, or smoke in areas where this chemical is handled or stored.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[15\]](#) Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#)[\[14\]](#)
- **Safe Handling:** Avoid contact with skin, eyes, and clothing.[\[6\]](#)[\[14\]](#)[\[15\]](#) Prevent the formation and inhalation of dust.[\[11\]](#)[\[12\]](#)[\[15\]](#) When transferring the solid, use techniques that minimize aerosolization, such as careful scooping rather than pouring from a height.
- **Storage Conditions:** Store in a cool, dry, and well-ventilated place.[\[6\]](#)[\[7\]](#)[\[10\]](#)[\[14\]](#)[\[15\]](#) Keep the container tightly closed to prevent moisture absorption and contamination.[\[6\]](#)[\[7\]](#)[\[10\]](#)[\[14\]](#)[\[15\]](#)

Emergency Response: A Structured Approach

In the event of an exposure or spill, a rapid and pre-planned response is critical to minimizing harm.



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